

Unveiling KEMPFKPYPVEP: A Novel Neuropeptide from Casein with Cognitive-Enhancing Properties

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Compound of Interest

Compound Name: KEMPFKPYPVEP

Cat. No.: B12362539

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A Technical Guide for Researchers and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the discovery, origin, and biological activity of the novel peptide **KEMPFKPYPVEP**. Identified from digested casein protein, this dodecapeptide has demonstrated significant potential in enhancing cognitive function, specifically spatial and object recognition memory. This document details the experimental methodologies employed in its characterization, presents key quantitative data, and visualizes its proposed mechanism of action. The information contained herein is intended to serve as a foundational resource for researchers, scientists, and professionals in the field of drug development exploring the therapeutic potential of this promising neuropeptide.

Introduction

The search for novel therapeutic agents for cognitive disorders has led to the exploration of bioactive peptides derived from natural sources. Milk proteins, particularly casein, are a rich source of such peptides, which are released during enzymatic digestion. One such peptide, **KEMPFKPYPVEP**, has recently emerged as a significant candidate for cognitive enhancement. This guide will delve into the scientific findings surrounding this peptide, offering a detailed examination of its origins and biological functions.

Discovery and Origin of **KEMPFKYPVEP**

The peptide **KEMPFKYPVEP**, with the amino acid sequence H-Lys-Glu-Met-Pro-Phe-Pro-Lys-Tyr-Pro-Val-Glu-Pro-OH, was discovered during a screening of digested casein proteins for their ability to improve spatial memory in mouse models of amnesia.^[1] Its origin has been traced to β -casein, a major protein component of milk.

Notably, the presence of **KEMPFKYPVEP** is not ubiquitous in all dairy products. It is found in cheeses that undergo fungal fermentation, with the highest concentrations observed in Camembert cheese.^[1] This suggests that the enzymatic activity of specific fungi during the cheese-making process is crucial for the liberation of this bioactive peptide from its parent protein.

Table 1: Physicochemical Properties of **KEMPFKYPVEP**

Property	Value	Reference
Amino Acid Sequence	H-Lys-Glu-Met-Pro-Phe-Pro-Lys-Tyr-Pro-Val-Glu-Pro-OH	^[1]
Molecular Formula	C70H104N14O18S	^[1]
Molecular Weight	1461.72 g/mol	^[1]
Purity	>95% (typically)	^[1]

Biological Activity and Mechanism of Action

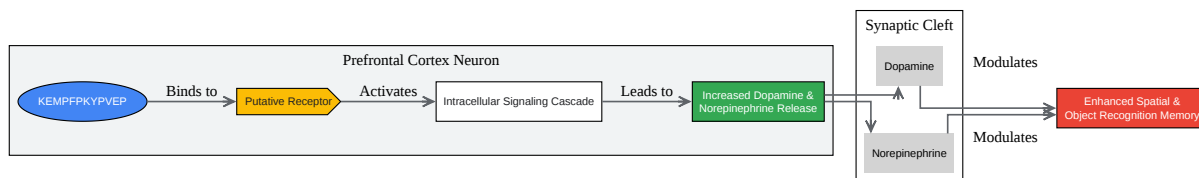
KEMPFKYPVEP has been shown to possess significant nootropic properties. In preclinical studies using mouse models, the peptide demonstrated the ability to prevent scopolamine-induced deficits in short-term spatial memory.^[1] Furthermore, it was found to enhance long-term object recognition memory in healthy mice.^[1]

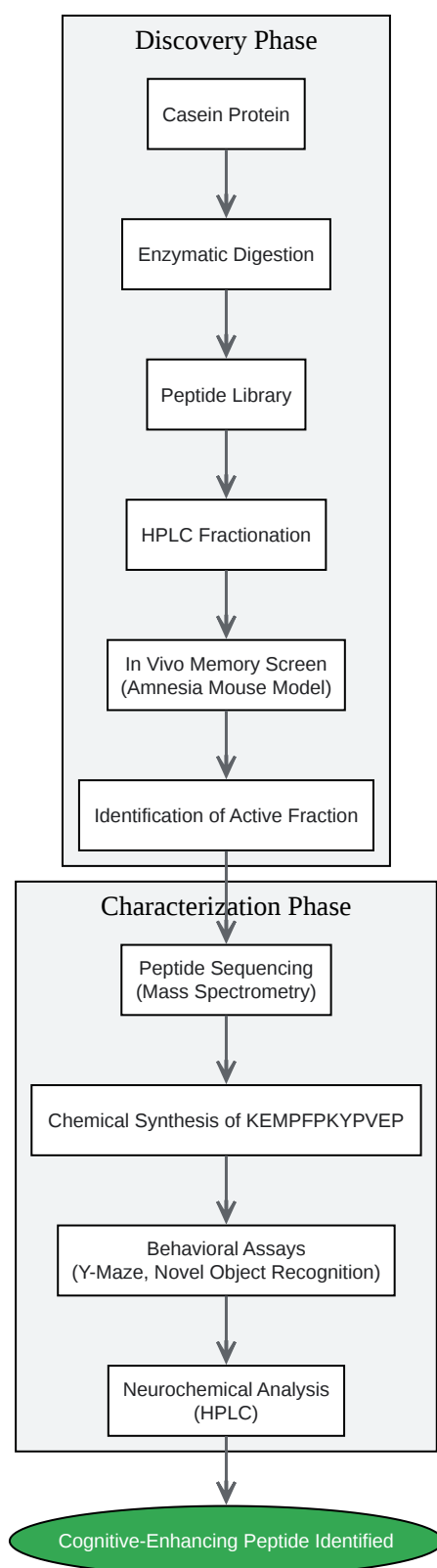
The underlying mechanism of action for these cognitive-enhancing effects appears to be linked to the modulation of key neurotransmitters in the prefrontal cortex. Administration of **KEMPFKYPVEP** led to increased levels of dopamine (DA) and norepinephrine (NE), while serotonin levels remained unchanged.^{[1][2]} This targeted neurochemical modulation points

towards a specific interaction with the dopaminergic and noradrenergic systems, which are known to play critical roles in learning and memory.

Proposed Signaling Pathway

The following diagram illustrates the proposed mechanism of action of **KEMPFPKYPVEP** in the prefrontal cortex.





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